

An In-depth Technical Guide to Decyl Octadec-9-enoate

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Compound of Interest

Compound Name: *Decyl octadec-9-enoate*

Cat. No.: *B15147439*

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This technical guide provides a comprehensive overview of **decyl octadec-9-enoate**, including its chemical identity, physicochemical properties, synthesis, and analytical characterization. This document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Chemical Identity

IUPAC Name: decyl (9Z)-octadec-9-enoate[1]

Synonyms:

- Decyl oleate[1]
- Decyloleate
- Decyl 9-octadecenoate[1]
- 9-Octadecenoic acid, decyl ester[1]
- Oleic acid, decyl ester[1]
- Cetiol V
- Ceraphyl 140A[1]

Physicochemical Properties

The quantitative physicochemical properties of **decyl octadec-9-enoate** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C28H54O2	[1][2]
Molecular Weight	422.73 g/mol	[1][2]
Appearance	Yellowish, transparent liquid	[2][3]
Odor	Characteristic	[2]
Density	0.8500-0.8900 g/cm ³ at 25°C	[2]
Refractive Index	1.4525-1.4556 at 25°C	[2]
Acid Value	≤ 1.0 mg KOH/g	[2]
Saponification Number	130 - 145 mg KOH/g	[2]
Iodine Number	50 - 65	[2]
Solubility	Practically insoluble in water; miscible with ethanol, chloroform, and light petroleum.	[2]

Experimental Protocols

Decyl octadec-9-enoate is synthesized by the esterification of oleic acid with decanol.[3] Both chemical and enzymatic methods can be employed.

3.1.1. Chemical Synthesis (Acid-Catalyzed)

This protocol is based on general acid-catalyzed esterification procedures.

- Materials:
 - Oleic acid

- Decanol
- Sulfuric acid (concentrated) or p-toluenesulfonic acid (catalyst)
- Sodium bicarbonate solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvent (e.g., toluene or hexane)
- Equipment:
 - Round-bottom flask
 - Dean-Stark apparatus or reflux condenser
 - Heating mantle with magnetic stirrer
 - Separatory funnel
 - Rotary evaporator
- Procedure:
 - To a round-bottom flask, add oleic acid and a slight molar excess of decanol (e.g., 1:1.2 molar ratio).
 - Add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid (e.g., 1-2% by weight of oleic acid).
 - Set up the apparatus for reflux with a Dean-Stark trap to remove the water formed during the reaction.
 - Heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by thin-layer chromatography (TLC) or by measuring the amount of water collected.

- Once the reaction is complete (typically after several hours), allow the mixture to cool to room temperature.^[4]
- Dilute the reaction mixture with an organic solvent like hexane.
- Transfer the mixture to a separatory funnel and wash sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **decyl octadec-9-enoate**.
- The crude product can be further purified by vacuum distillation.

3.1.2. Enzymatic Synthesis

This method offers a greener alternative using lipase as a catalyst.

- Materials:
 - Oleic acid
 - Decanol
 - Immobilized lipase (e.g., Novozym 435)
- Equipment:
 - Shaking incubator or stirred reactor
- Procedure:
 - Combine oleic acid and decanol in a suitable molar ratio (e.g., 1:2) in a reaction vessel.
 - Add the immobilized lipase (e.g., 1-5% by weight of the reactants).
 - Incubate the mixture at a controlled temperature (e.g., 40-60°C) with constant agitation for a specified period (e.g., 1-24 hours).

- After the reaction, the immobilized enzyme can be recovered by filtration for reuse.
- The product can be purified as described in the chemical synthesis protocol (washing steps may be less rigorous due to the absence of a strong acid catalyst).

3.2.1. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard technique for assessing the purity and confirming the identity of **decyl octadec-9-enoate**.

- Sample Preparation:
 - The sample is typically diluted in a suitable solvent such as hexane or isooctane.
- Instrumentation and Conditions (Typical):
 - Gas Chromatograph: Equipped with a capillary column suitable for fatty acid ester analysis (e.g., DB-5ms).
 - Injector: Split/splitless injector, operated at a high temperature (e.g., 250°C).
 - Oven Temperature Program: A temperature gradient is used to separate components, for example, starting at a lower temperature and ramping up to a higher temperature (e.g., 150°C to 300°C).
 - Carrier Gas: Helium at a constant flow rate.
 - Mass Spectrometer: Operated in electron ionization (EI) mode. The mass spectrum will show a molecular ion peak and characteristic fragmentation patterns that can be used to confirm the structure.

3.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are used to elucidate the chemical structure of **decyl octadec-9-enoate**.

- Sample Preparation:

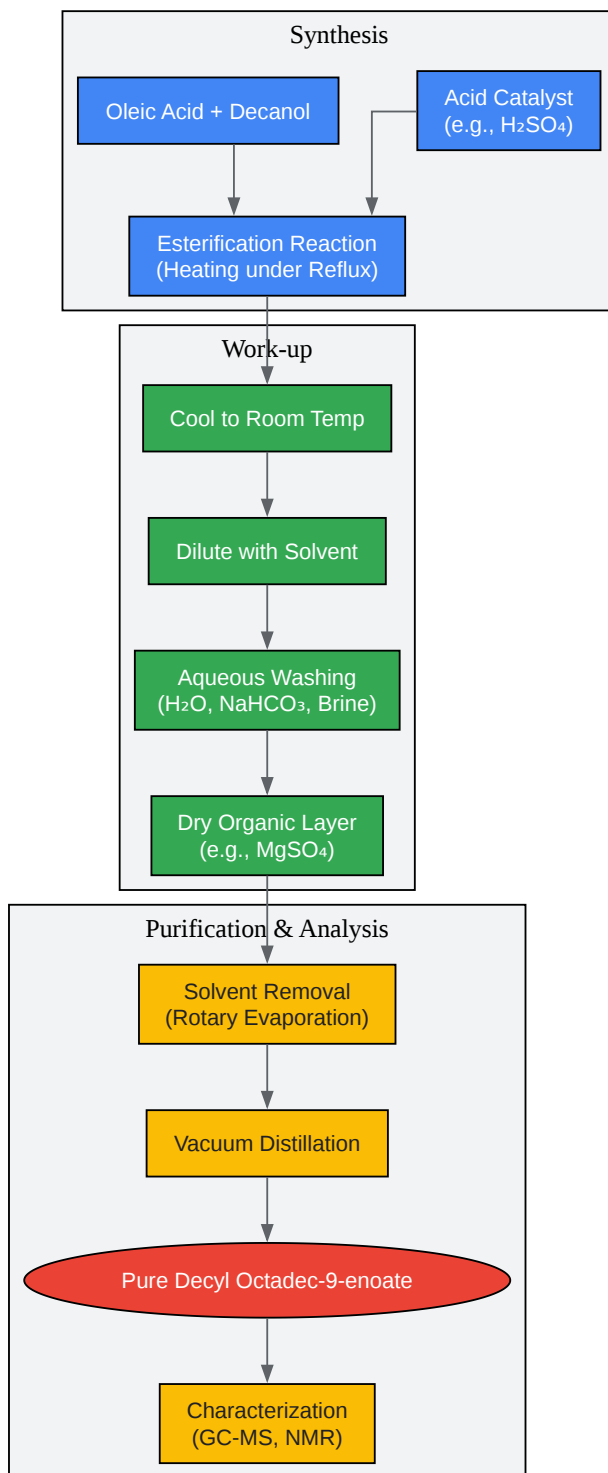
- Dissolve a small amount of the purified ester in a deuterated solvent (e.g., CDCl_3).
- Expected ^1H NMR Signals:
 - A triplet around 5.3-5.4 ppm corresponding to the two protons on the C9 and C10 double bond.
 - A triplet around 4.0-4.1 ppm corresponding to the two protons on the carbon of the decyl chain attached to the ester oxygen.
 - Multiplets around 2.0-2.3 ppm corresponding to the protons on the carbons adjacent to the double bond and the carbonyl group.
 - A series of multiplets and broad signals between 1.2-1.7 ppm corresponding to the numerous methylene groups in the oleic acid and decyl chains.
 - Triplets around 0.8-0.9 ppm corresponding to the terminal methyl groups of both chains.
- Expected ^{13}C NMR Signals:
 - A peak around 174 ppm for the carbonyl carbon of the ester.
 - Peaks around 129-130 ppm for the two carbons of the double bond.
 - A peak around 64-65 ppm for the carbon of the decyl chain attached to the ester oxygen.
 - A series of peaks between 22-34 ppm for the various methylene carbons.
 - A peak around 14 ppm for the terminal methyl carbons.

Signaling Pathways and Biological Relevance

While fatty acids and their derivatives are known to act as signaling molecules in various biological pathways, specific signaling cascades directly involving **decyl octadec-9-enoate** are not well-documented in publicly available literature. Fatty acid esters can influence membrane fluidity and act as precursors for other signaling molecules. Oleic acid itself has been shown to modulate signaling pathways related to metabolism and inflammation. Further research is

needed to elucidate the specific biological roles and signaling pathways of **decyl octadec-9-enoate**.

Visualizations



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